

# 3-(Diethylamino)-2,2-dimethylpropan-1-ol material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 3-(Diethylamino)-2,2-dimethylpropan-1-ol

Cat. No.: B041345

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## An In-depth Technical Guide to 3-(Diethylamino)-2,2-dimethylpropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, physicochemical properties, and key synthetic applications of **3-(Diethylamino)-2,2-dimethylpropan-1-ol** (CAS No: 39067-45-3). This document is intended to serve as a valuable resource for professionals in research, development, and manufacturing involving this versatile chemical intermediate.

## Chemical Identification and Physical Properties

**3-(Diethylamino)-2,2-dimethylpropan-1-ol** is a tertiary amino alcohol characterized by a neopentyl backbone.<sup>[1]</sup> Its bifunctional nature, containing both a hydroxyl group and a tertiary amine, makes it a valuable building block in organic synthesis.<sup>[1]</sup>

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	39067-45-3
Molecular Formula	C <sub>9</sub> H <sub>21</sub> NO
IUPAC Name	3-(diethylamino)-2,2-dimethylpropan-1-ol[2]
Synonyms	3-(Diethylamino)-2,2-dimethyl-1-propanol, DEAMP

Table 2: Physicochemical Properties

Property	Value	Source(s)
Molecular Weight	159.27 g/mol	[2][3]
Appearance	Light yellow to yellow liquid	[4]
Boiling Point	226.6 °C at 760 mmHg	[4]
Density	0.875 g/cm <sup>3</sup>	[3][4]
Flash Point	73.9 °C	[4]
Storage Temperature	2-8°C	[3]

## Safety and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-(Diethylamino)-2,2-dimethylpropan-1-ol** is classified as harmful if swallowed and causes serious eye irritation.[2]

Table 3: GHS Hazard Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[2]

#### Precautionary Statements:

- Prevention: Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves/protective clothing/eye protection/face protection.
- Response: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.

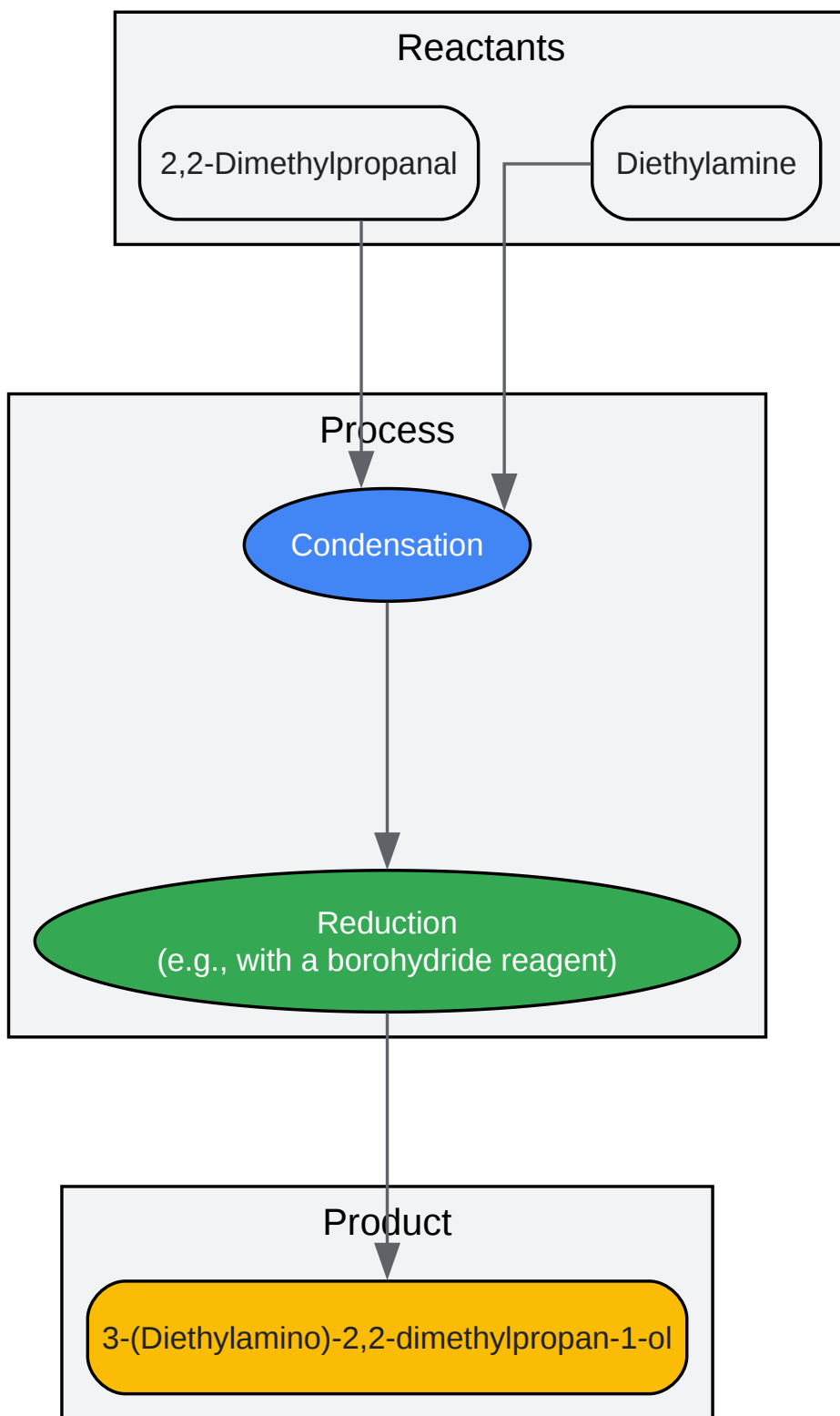
## Experimental Protocols and Synthetic Applications

**3-(Diethylamino)-2,2-dimethylpropan-1-ol** is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals, including local anesthetics and herbicides.<sup>[4]</sup>

### Synthesis of 3-(Diethylamino)-2,2-dimethylpropan-1-ol

Two primary methods for the synthesis of this compound are reductive amination and nucleophilic substitution.

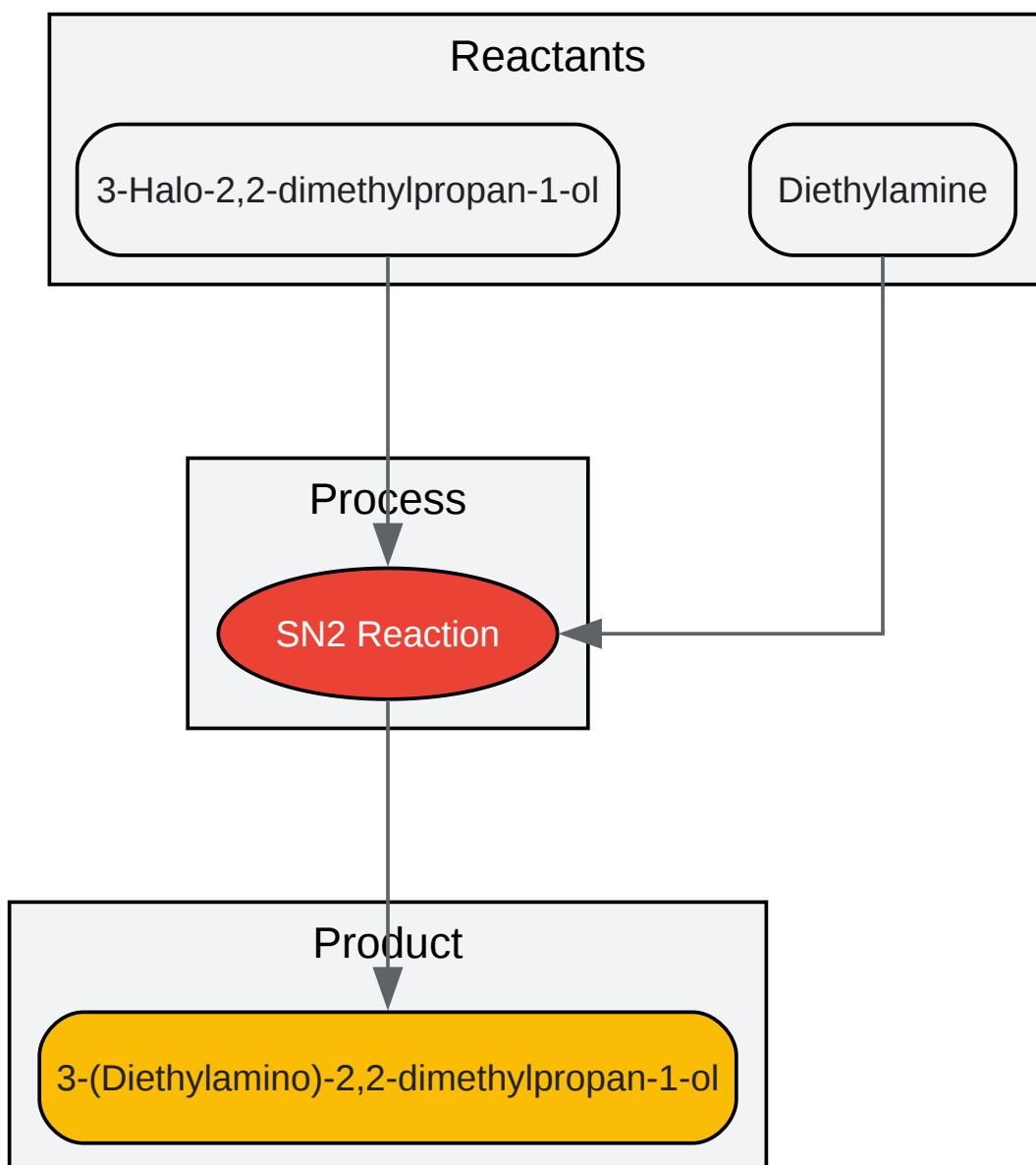
**Reductive Amination:** This is an efficient method that involves the reaction of an aldehyde or ketone with an amine in the presence of a reducing agent. For the synthesis of **3-(Diethylamino)-2,2-dimethylpropan-1-ol**, this involves the condensation of 2,2-dimethylpropanal with diethylamine, followed by reduction.<sup>[1]</sup>



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*Reductive amination synthesis pathway.*

Nucleophilic Substitution: An alternative route involves the reaction of a 3-halo-2,2-dimethylpropan-1-ol (e.g., chloro- or bromo- derivative) with diethylamine. In this S<sub>N</sub>2 reaction, the diethylamine acts as a nucleophile, displacing the halide.[5]

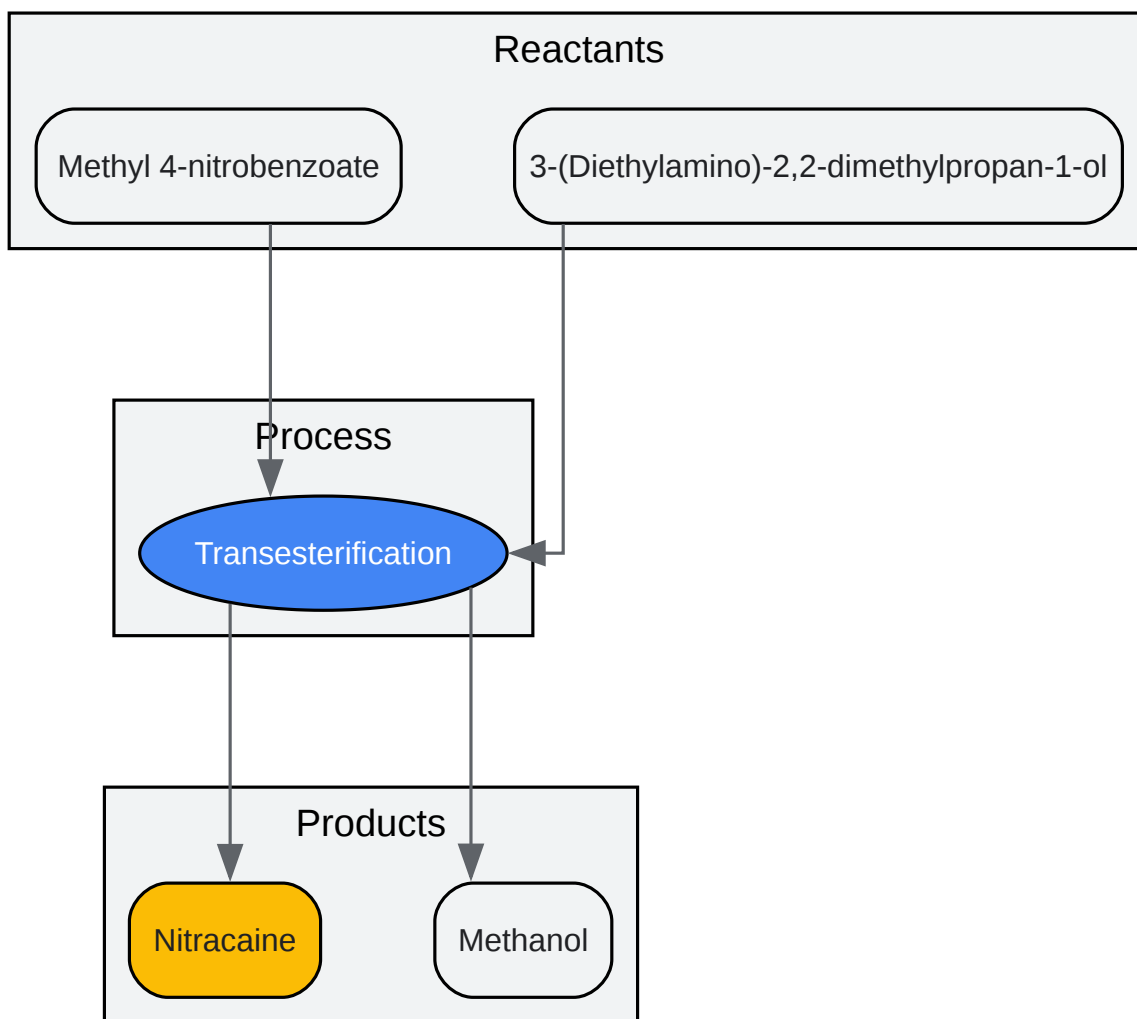


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*Nucleophilic substitution synthesis pathway.*

## Application in the Synthesis of Nitracaine

A significant application of **3-(Diethylamino)-2,2-dimethylpropan-1-ol** is in the synthesis of the local anesthetic Nitracaine (3-(diethylamino)-2,2-dimethylpropyl 4-nitrobenzoate). This is achieved through the transesterification of methyl 4-nitrobenzoate with **3-(Diethylamino)-2,2-dimethylpropan-1-ol**.<sup>[1]</sup>

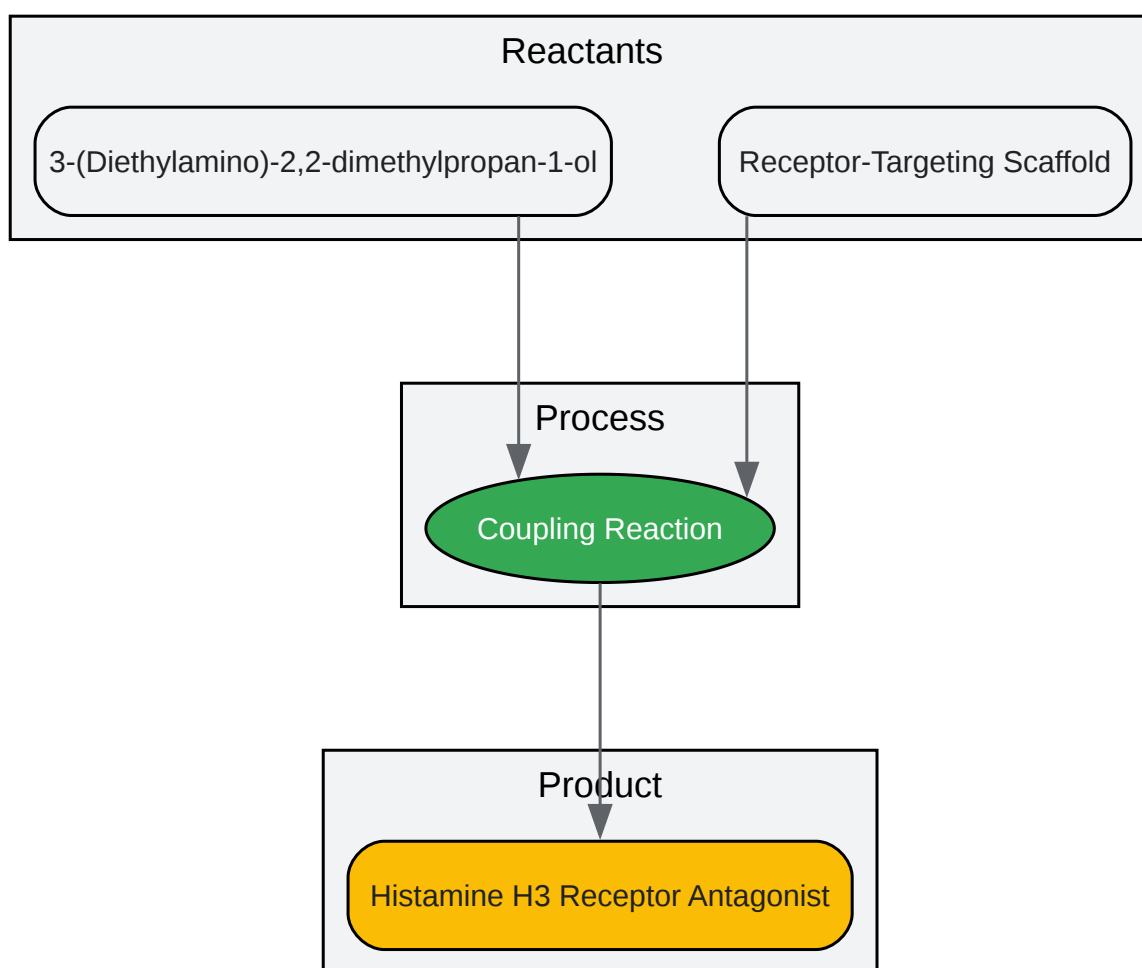


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*Synthesis of Nitracaine via transesterification.*

## Application in the Synthesis of Histamine H3 Receptor Antagonists

**3-(Diethylamino)-2,2-dimethylpropan-1-ol** also serves as a reactant in the preparation of histamine H3 receptor antagonists.<sup>[4]</sup> While specific, detailed reaction schemes are proprietary and vary depending on the target molecule, the general principle involves the incorporation of the 3-(diethylamino)-2,2-dimethylpropyl moiety into a larger molecular scaffold that has an affinity for the H3 receptor.



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*General pathway for Histamine H3 Receptor Antagonist synthesis.*

## Conclusion

**3-(Diethylamino)-2,2-dimethylpropan-1-ol** is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. A thorough understanding of its physicochemical properties, safety and handling requirements, and synthetic utility is crucial for its effective and safe use in research and development. This guide provides a foundational understanding of these aspects to aid researchers and professionals in their work with this compound.

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## References

- 1. 3-(Diethylamino)-2,2-dimethylpropan-1-ol | 39067-45-3 | Benchchem [benchchem.com]
- 2. 3-(Diethylamino)-2,2-dimethylpropan-1-ol | C<sub>9</sub>H<sub>21</sub>NO | CID 295965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-(Diethylamino)-2,2-Dimethylpropan-1-OL [myskinrecipes.com]
- 4. nbinno.com [nbinno.com]
- 5. Appendix 1: Summary of Part 1 reactions used for synthesis | Organic Chemistry 1: An open textbook [courses.lumenlearning.com]
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